

Proper Disposal Procedures for Thymine-13C-1: A Comprehensive Guide

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Compound of Interest

Compound Name: Thymine-13C-1

Cat. No.: B12406711

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper handling and disposal of **Thymine-13C-1**, a stable isotope-labeled compound. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance. **Thymine-13C-1** is not a radioactive material; therefore, its disposal protocol aligns with that of the unlabeled compound, 2-Deoxy-D-ribose.

I. Pre-Disposal Considerations and Safety Information

Before initiating any disposal procedures, it is imperative to consult your institution's specific safety guidelines and the material's Safety Data Sheet (SDS). **Thymine-13C-1**, like its unlabeled counterpart, is a stable solid.^[1]

Key Safety Precautions:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses with side shields, chemical-resistant gloves, and a lab coat.^{[2][3]}
- **Ventilation:** Work in a well-ventilated area to avoid inhalation of any dust particles.^{[1][4]}
- **Avoid Contact:** Prevent contact with skin, eyes, and clothing.^{[1][4]} In case of accidental contact, rinse the affected area immediately with plenty of water.^{[1][3]}

- Ingestion: Do not ingest. If swallowed, rinse your mouth with water and seek medical attention if symptoms occur.[\[1\]](#)[\[3\]](#)

II. Quantitative Data Summary

The physical and chemical properties of **Thymnose-13C-1** are consistent with those of 2-Deoxy-D-ribose.

Property	Value	Source
Synonyms	Deoxyribose; Thymnose; D-erythro-Pentose, 2-deoxy-	[1]
Physical State	Solid (Off-white powder)	[1] [2]
Molecular Formula	C ₅ H ₁₀ O ₄ (with one ¹³ C atom)	[3]
Melting Point	91 °C / 195.8 °F	[1] [3]
Solubility	Soluble in water	[1]
Stability	Stable under normal conditions	[1]
Incompatible Materials	Strong oxidizing agents	[1] [4]

III. Step-by-Step Disposal Protocol

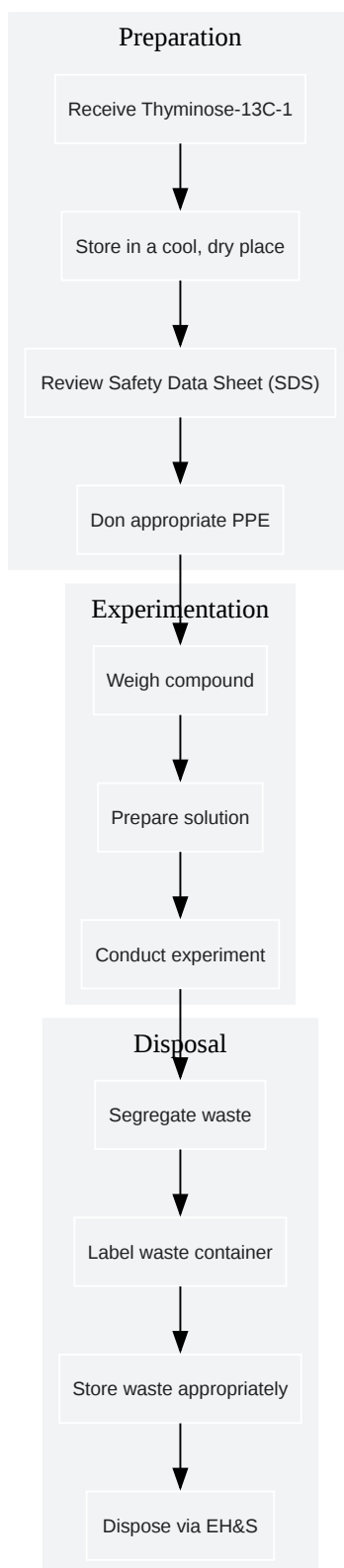
The disposal of **Thymnose-13C-1**, a non-radioactive, stable isotope-labeled compound, should follow the standard procedures for chemical waste at your institution.[\[5\]](#)[\[6\]](#)

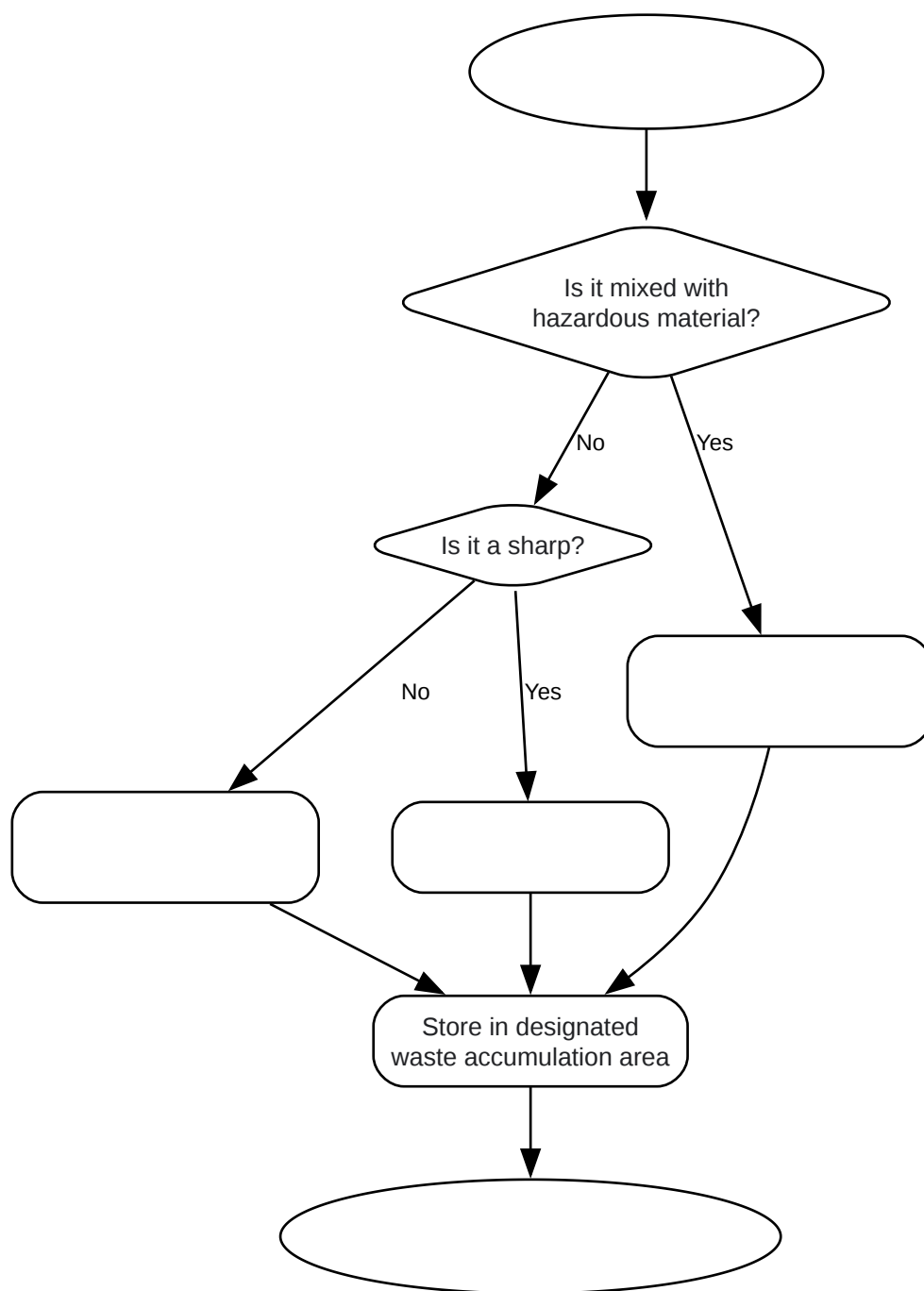
- Waste Identification and Classification:
 - Determine if the waste is considered hazardous according to local, regional, and national regulations.[\[1\]](#) Thymnose (2-Deoxy-D-ribose) is not typically classified as hazardous waste for transport.[\[1\]](#)
 - The waste should be handled according to local regulations by properly certified companies.[\[5\]](#)
- Waste Segregation:

- Do not mix **Thymínose-13C-1** waste with general laboratory trash.[\[5\]](#)
- Collect all solid waste, including contaminated consumables (e.g., weigh boats, gloves, wipes), in a designated and clearly labeled waste container.
- Containerization and Labeling:
 - Use a suitable, sealable container for waste collection.[\[1\]](#)[\[4\]](#)
 - Label the container clearly with the full chemical name: "**Thymínose-13C-1**" or "2-Deoxy-D-ribose-1-13C". Include the concentration and quantity.
- Storage of Waste:
 - Store the sealed waste container in a designated, cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[1\]](#)
- Final Disposal:
 - Arrange for the collection of the chemical waste through your institution's Environmental Health and Safety (EH&S) department or a licensed chemical waste disposal contractor.

IV. Experimental Workflow for Handling and Disposal

The following diagram illustrates the general workflow for experiments involving **Thymínose-13C-1**, from receipt to final disposal.





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